

Isotopic Purity of Sudan Orange G-d5: A Technical Guide

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Compound of Interest

Compound Name: Sudan Orange G-d5

Cat. No.: B1668930

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of **Sudan Orange G-d5**, a deuterated internal standard crucial for accurate quantification in analytical chemistry. This document outlines the methodologies for assessing isotopic enrichment and provides representative data for this compound.

Introduction

Sudan Orange G-d5 is the deuterated analog of Sudan Orange G, a synthetic azo dye. In analytical applications, particularly in liquid chromatography-mass spectrometry (LC-MS), isotopically labeled internal standards are essential for correcting for matrix effects and variations in sample preparation and instrument response. The accuracy of quantitative results is directly dependent on the chemical and isotopic purity of the internal standard. This guide details the experimental procedures to verify the isotopic distribution of **Sudan Orange G-d5**.

Quantitative Data Summary

The isotopic purity of a deuterated standard is a critical parameter. It is typically determined by mass spectrometry, which separates and quantifies ions based on their mass-to-charge ratio. The following table summarizes a representative isotopic distribution for a batch of **Sudan Orange G-d5**.

Isotopic Species	Molecular Formula	Expected Mass (Da)	Relative Abundance (%)
d5	C ₁₂ H ₅ D ₅ N ₂ O ₂	219.1056	> 98%
d4	C ₁₂ H ₆ D ₄ N ₂ O ₂	218.0993	< 2%
d3	C ₁₂ H ₇ D ₃ N ₂ O ₂	217.0930	< 0.5%
d2	C ₁₂ H ₈ D ₂ N ₂ O ₂	216.0867	< 0.1%
d1	C ₁₂ H ₉ D ₁ N ₂ O ₂	215.0804	< 0.1%
d0 (unlabeled)	C ₁₂ H ₁₀ N ₂ O ₂	214.0742	< 0.1%

Note: The data presented in this table is illustrative of a high-purity standard. Actual values may vary between different batches and suppliers. It is imperative to consult the Certificate of Analysis for the specific lot being used.

Experimental Protocols

The determination of isotopic purity involves a combination of mass spectrometry for quantitative distribution and Nuclear Magnetic Resonance (NMR) spectroscopy for confirming the location of deuterium atoms.

Isotopic Distribution Analysis by Mass Spectrometry

This protocol describes the use of Liquid Chromatography-Mass Spectrometry (LC-MS) to determine the relative abundance of different isotopic species of **Sudan Orange G-d5**.

3.1.1. Materials and Reagents

- **Sudan Orange G-d5** standard
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid

- Calibrated volumetric flasks and pipettes

3.1.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- High-resolution mass spectrometer (e.g., Quadrupole Time-of-Flight or Orbitrap)

3.1.3. Sample Preparation

- Prepare a stock solution of **Sudan Orange G-d5** in acetonitrile at a concentration of 1 mg/mL.
- From the stock solution, prepare a working solution of 1 µg/mL in a 50:50 mixture of acetonitrile and water.

3.1.4. LC-MS Parameters

- LC Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and return to initial conditions.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Ionization Mode: Electrospray Ionization (ESI), positive mode
- Mass Analyzer Mode: Full scan mode over a mass range of m/z 210-225
- Resolution: > 10,000

3.1.5. Data Analysis

- Acquire the full scan mass spectrum of the **Sudan Orange G-d5** peak.
- Identify the monoisotopic peaks corresponding to the d0 to d5 species.
- Calculate the area under each peak.
- Determine the relative abundance of each isotopic species by normalizing the peak areas to the total peak area of all isotopic species.

Confirmation of Deuteration by ^1H NMR Spectroscopy

^1H NMR spectroscopy is used to confirm the positions of deuterium incorporation by observing the absence of signals at specific chemical shifts compared to the unlabeled Sudan Orange G spectrum.

3.2.1. Materials and Reagents

- **Sudan Orange G-d5** standard
- Deuterated solvent (e.g., DMSO-d6)
- NMR tubes

3.2.2. Instrumentation

- NMR spectrometer (≥ 400 MHz)

3.2.3. Sample Preparation

- Dissolve an appropriate amount of **Sudan Orange G-d5** in the deuterated solvent.
- Transfer the solution to an NMR tube.

3.2.4. NMR Parameters

- Nucleus: ^1H
- Number of Scans: 16 or more to achieve adequate signal-to-noise ratio

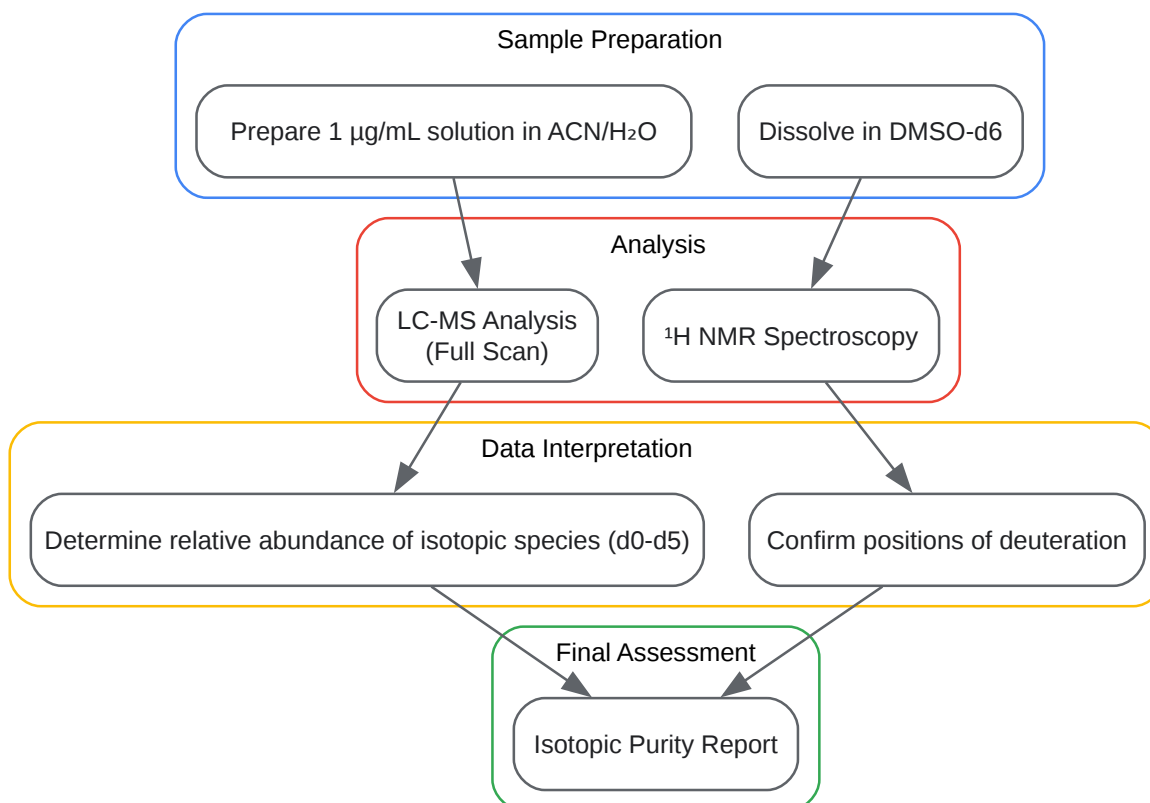
- Temperature: 25 °C

3.2.5. Data Analysis

- Acquire the ^1H NMR spectrum.
- Compare the spectrum to that of an unlabeled Sudan Orange G standard.
- The absence of signals in the phenyl ring region of the **Sudan Orange G-d5** spectrum confirms the successful incorporation of deuterium at these positions.

Visualizations

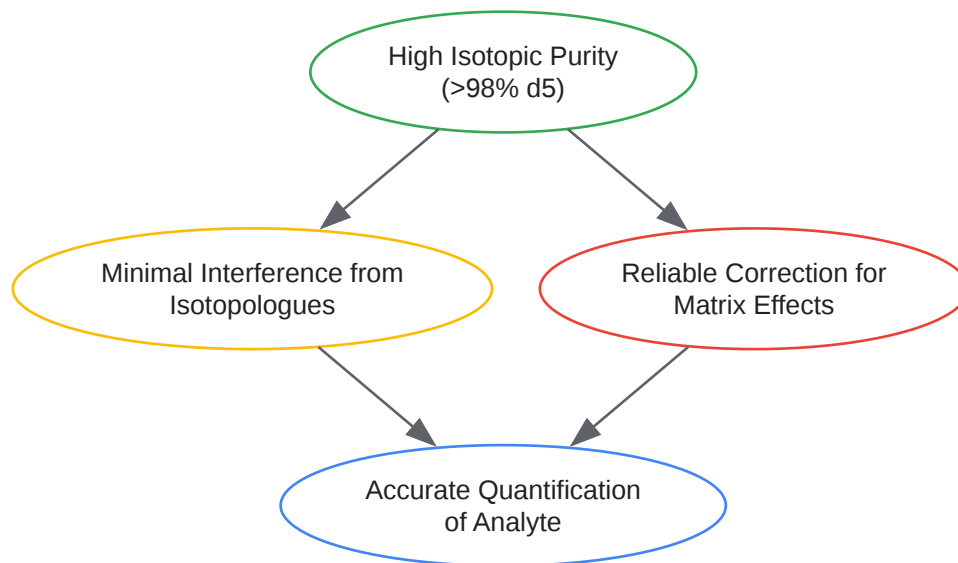
Experimental Workflow for Isotopic Purity Assessment



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Caption: Workflow for determining the isotopic purity of **Sudan Orange G-d5**.

Logical Relationship for Accurate Quantification



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Caption: The importance of high isotopic purity for accurate analytical results.

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